

Pharmacological Properties of Peucedanin: A Technical Guide

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Compound of Interest

Compound Name: **Peucedanin**

Cat. No.: **B090833**

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Abstract

Peucedanin, a furanocoumarin found in various plants of the *Peucedanum* genus, has garnered significant scientific interest due to its diverse pharmacological activities. This technical guide provides an in-depth overview of the core pharmacological properties of **Peucedanin**, with a focus on its anti-cancer, anti-inflammatory, neuroprotective, and cardiovascular effects. This document summarizes available quantitative data, details relevant experimental protocols, and visualizes key signaling pathways to support further research and development of **Peucedanin** as a potential therapeutic agent.

Introduction

Peucedanin is a natural furanocoumarin derivative that has been traditionally used in herbal medicine for the treatment of various ailments. Modern pharmacological studies have begun to elucidate the molecular mechanisms underlying its therapeutic potential, revealing a range of biological activities that make it a compelling candidate for drug discovery and development. This guide aims to consolidate the current scientific knowledge on **Peucedanin's** pharmacology to facilitate its exploration by the scientific community.

Anti-Cancer Properties

Peucedanin has demonstrated cytotoxic effects against various cancer cell lines, primarily through the induction of apoptosis.

In Vitro Cytotoxicity

While specific IC₅₀ values for **Peucedanin** against a wide range of cancer cell lines are not extensively reported in readily available literature, studies have indicated its cytotoxic potential. For context, Table 1 includes IC₅₀ values for related compounds and extracts against common cancer cell lines.

Table 1: In Vitro Cytotoxicity Data for **Peucedanin** and Related Compounds

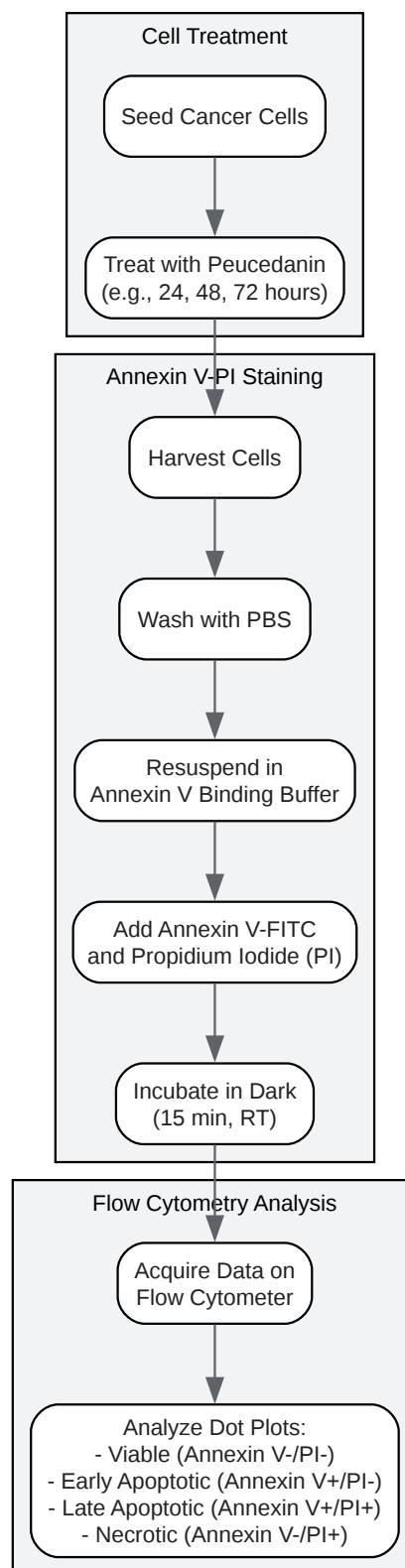
Compound/Extract	Cell Line	IC ₅₀ Value	Reference
Peucedanin	HeLa, HepG2	Cytotoxic effects noted, specific IC ₅₀ not provided	[1]
Pomiferin	MCF-7	5.2 μ M	[2]
Auranofin	HeLa	~2 μ M	[3]
Myricetin	HeLa	22.70 μ g/mL	[4]
Myricetin	T47D	51.43 μ g/mL	[4]
Apocynin	A549	40 μ M	[5]

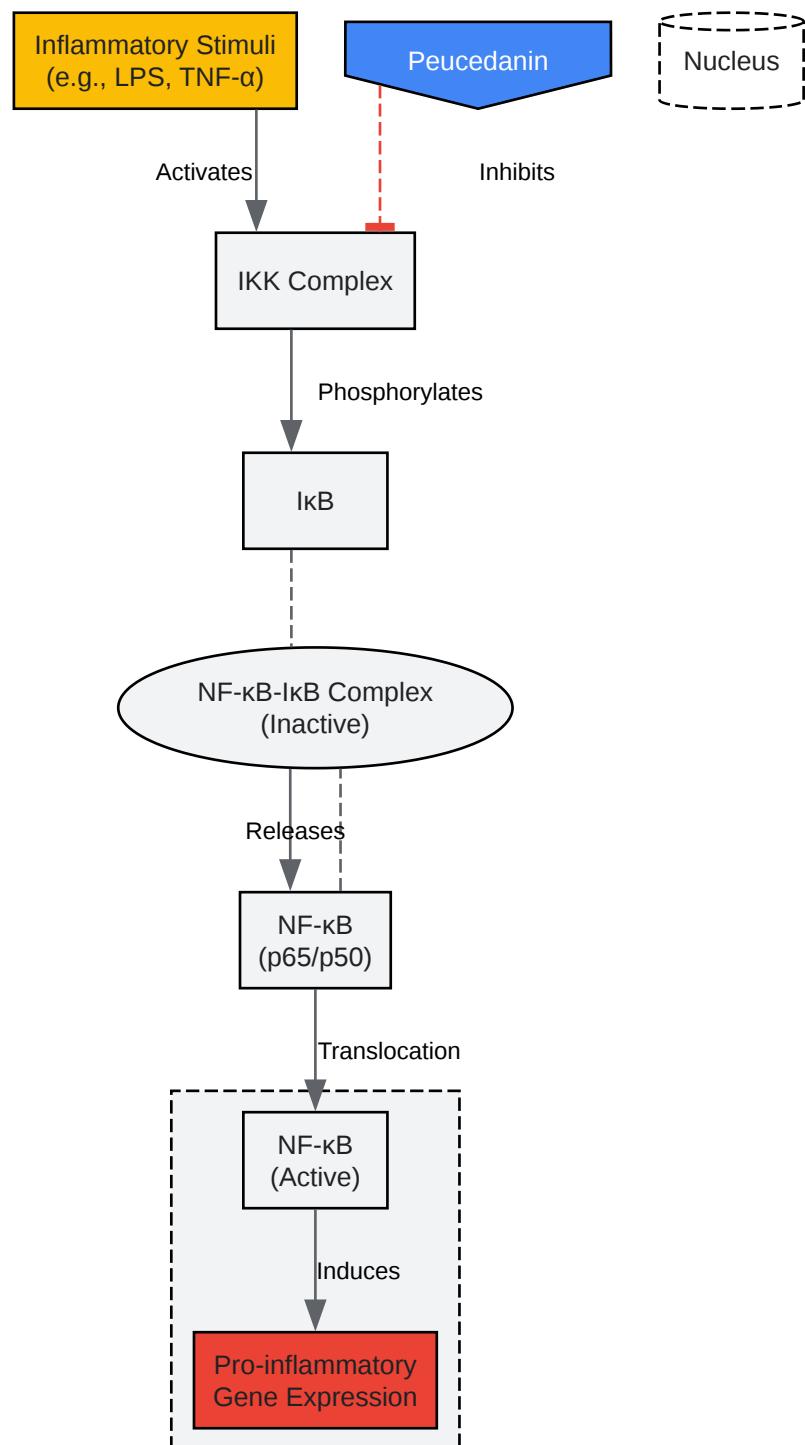
Mechanism of Action: Apoptosis Induction

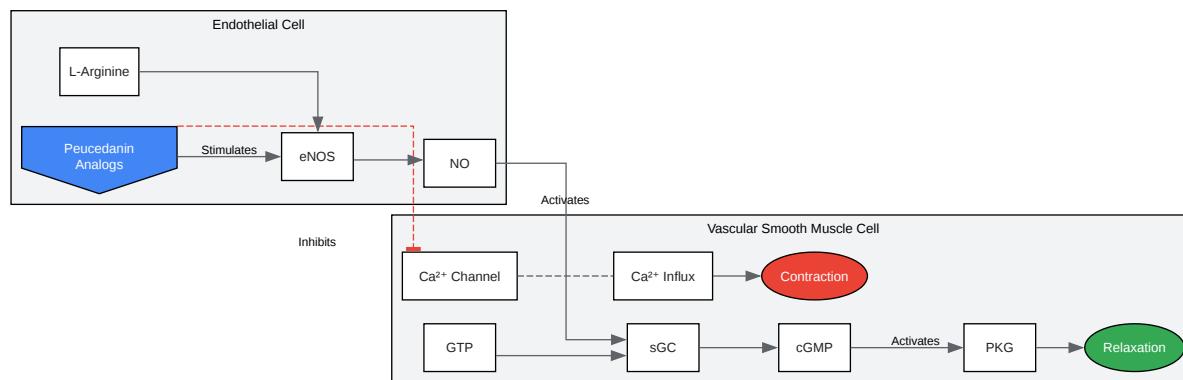
Peucedanin's anti-cancer activity is linked to its ability to induce programmed cell death, or apoptosis. This process involves the modulation of key regulatory proteins, particularly the Bcl-2 family.

- Modulation of Bcl-2 and Bax: **Peucedanin** is suggested to induce apoptosis by altering the ratio of the anti-apoptotic protein Bcl-2 and the pro-apoptotic protein Bax. A decrease in Bcl-2 and an increase in Bax expression leads to mitochondrial dysfunction and the activation of the caspase cascade.

Experimental Workflow: Apoptosis Assessment





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